

# Personal protective equipment for handling Wiskostatin

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## Compound of Interest

Compound Name: Wiskostatin

Cat. No.: B150537

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## Essential Safety and Handling Guide for Wiskostatin

This guide provides immediate and essential safety, handling, and disposal information for the use of **Wiskostatin** in a laboratory setting. All procedures outlined are designed to ensure the safety of researchers and maintain the integrity of experiments.

## Hazard Identification and Personal Protective Equipment (PPE)

**Wiskostatin** is classified as a toxic substance and requires careful handling to avoid exposure.

Hazard Classification:

- Oral Toxicity: Toxic if swallowed (Acute Toxicity - Oral 3).[1]
- Environmental Hazard: May cause long-lasting harmful effects to aquatic life (Aquatic Chronic 4).[1]
- Irritation: Not classified as a skin or eye irritant.[1]

Recommended Personal Protective Equipment (PPE):

Due to its toxicity, the following PPE is mandatory when handling **Wiskostatin**:

PPE Category	Item	Specification	Purpose
Hand Protection	Nitrile Gloves	ASTM D6978 tested or equivalent for chemotherapy drug handling.[2]	Prevents skin contact and absorption.
Eye Protection	Safety Goggles	Chemical splash goggles providing full coverage.[3]	Protects eyes from splashes.
Body Protection	Laboratory Coat	Non-porous, long-sleeved lab coat.	Protects skin and personal clothing from contamination.
Respiratory	Not generally required	Use in a certified chemical fume hood.	A fume hood provides adequate ventilation to prevent inhalation.

## Chemical and Physical Properties

A summary of **Wiskostatin**'s key quantitative data is provided below.

Property	Value	Source
Molecular Weight	426.1 - 426.15 Da	[4][5]
Purity	≥98%	[4][5][6]
Solubility	Soluble in DMSO up to 100 mM	[4][5]
IC <sub>50</sub> (Dynamin)	20.7 μM	[6]
IC <sub>50</sub> (Clathrin-Mediated Endocytosis)	6.9 μM	[6]
EC <sub>50</sub> (PIP <sub>2</sub> -induced actin polymerization)	~4 μM	[5]

## Storage and Handling Protocols

Proper storage and handling are critical to maintain the compound's stability and ensure user safety.

### Storage:

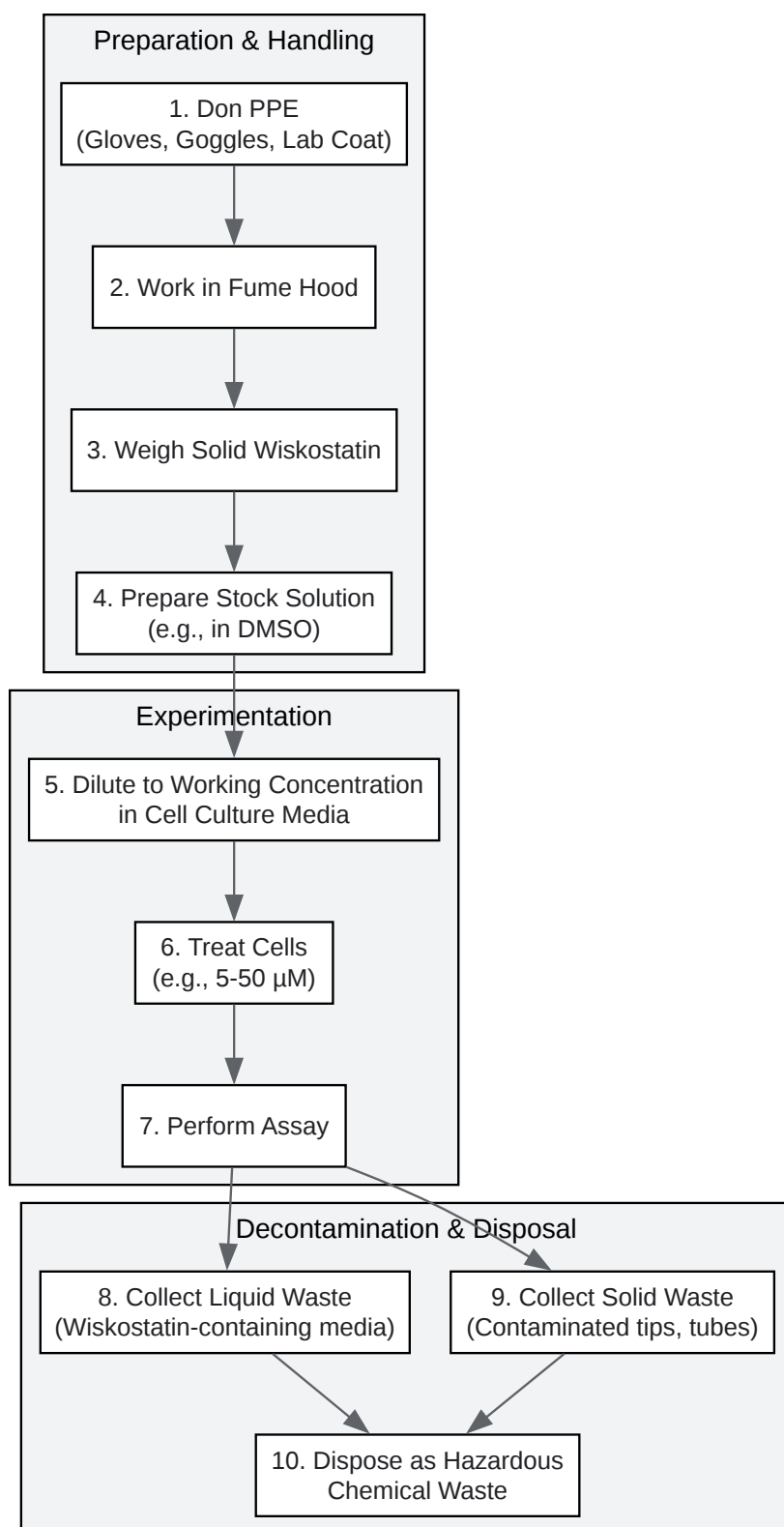
- Solid Form: Store at +4°C for up to 12 months.[\[4\]](#)
- Stock Solutions: For solutions in DMSO, short-term storage at -20°C (up to 1 month) and long-term storage at -80°C (up to 6 months) is recommended.[\[6\]](#)
- Always allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.

### Handling:

- Preparation: All handling of solid **Wiskostatin** and preparation of stock solutions should be performed in a certified chemical fume hood.
- Weighing: Use a precision balance within the fume hood. Handle with care to avoid creating dust.
- Dissolving: To prepare a stock solution, dissolve **Wiskostatin** in DMSO.[\[4\]](#)[\[5\]](#) For a 10 mM stock, for example, add the appropriate volume of DMSO to your weighed solid.
- Usage: When using in experiments, do not eat, drink, or smoke.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)

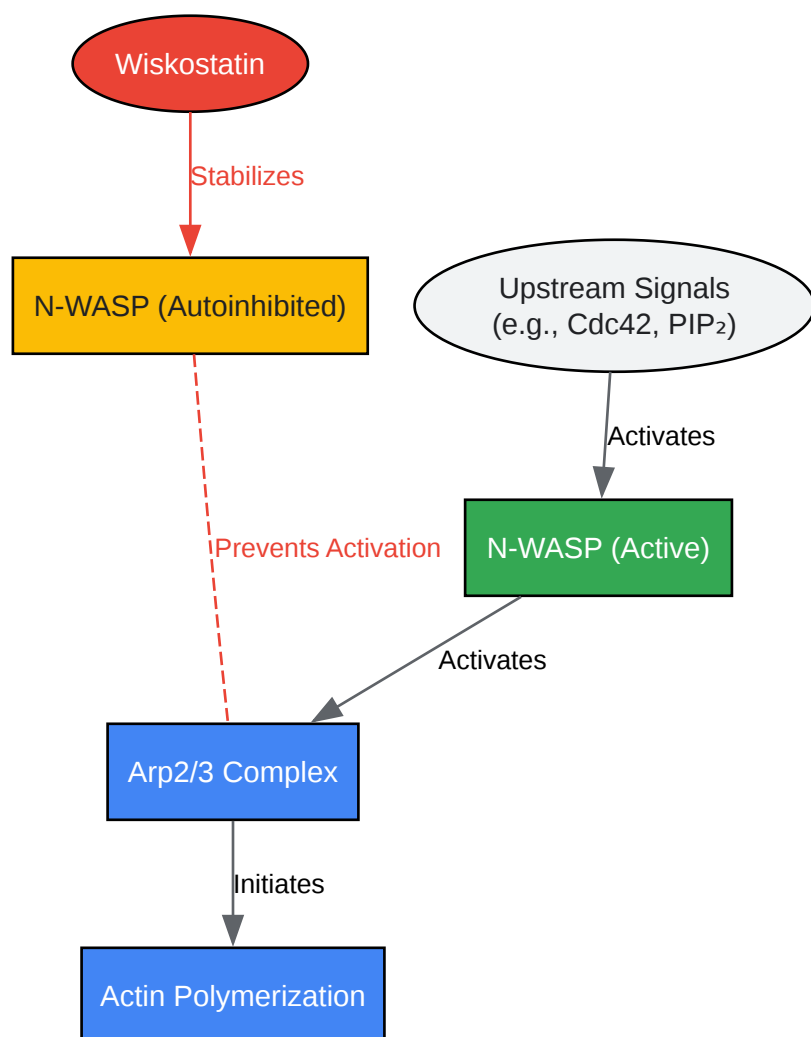
## Experimental Workflow and Disposal Plan

The following diagrams illustrate a standard workflow for handling **Wiskostatin** and its mechanism of action.



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Caption: Experimental workflow for handling **Wiskostatin**.



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Caption: **Wiskostatin**'s mechanism of action on the N-WASP pathway.

Disposal Plan:

- **Waste Segregation:** All materials contaminated with **Wiskostatin**, including pipette tips, tubes, and culture media, must be collected as hazardous chemical waste.<sup>[1]</sup>
- **Liquid Waste:** Collect in a designated, sealed, and clearly labeled hazardous waste container.
- **Solid Waste:** Collect in a separate, labeled hazardous waste container.

- Environmental Precaution: Do not allow **Wiskostatin** to enter sewers or any surface or ground water systems.[1] Follow your institution's specific guidelines for hazardous chemical waste disposal.[7]

## Off-Target Effects and Experimental Considerations

Researchers should be aware of **Wiskostatin**'s known off-target effects, which can influence experimental outcomes.

- ATP Depletion: **Wiskostatin** has been shown to cause a rapid and significant decrease in cellular ATP levels.[6][8][9] This can globally affect cellular processes, including membrane transport.[9]
- Cytokinesis Inhibition: Some studies have noted that **Wiskostatin** can inhibit cytokinesis through mechanisms that may be independent of the N-WASP/Arp2/3 pathway.[10]

It is crucial to include appropriate controls in experiments to account for these potential off-target effects. The selectivity of **Wiskostatin** in intact cells should be carefully considered when interpreting data.[9]

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